

An In-depth Technical Guide to 4-Hydroxyhexan-3-one

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Compound of Interest

Compound Name: 4-Hydroxyhexan-3-one

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **4-Hydroxyhexan-3-one**, a secondary alpha-hydroxy ketone with applications in various scientific fields. This document details its chemical identity, physicochemical properties, and a relevant experimental protocol.

Chemical Identity

The nomenclature and various identifiers for **4-Hydroxyhexan-3-one** are crucial for accurate scientific communication and substance registration.

IUPAC Name: **4-hydroxyhexan-3-one**[\[1\]](#)

Synonyms: A wide array of synonyms are used to refer to this compound in literature and commercial listings. These include:

- Propioin[\[1\]](#)
- 4-Hydroxy-3-hexanone[\[1\]](#)
- 3-Hexanone, 4-hydroxy-[\[1\]](#)
- Ethyl .alpha.-hydroxypropyl ketone[\[1\]](#)
- Propionoin[\[1\]](#)

- 3-Hydroxy-4-hexanone[1]
- NSC-23087[1]
- CHEBI:18351[1]

Physicochemical Properties

A summary of the key physical and chemical properties of **4-Hydroxyhexan-3-one** is presented in the table below. This data is essential for its handling, application in experimental setups, and for computational modeling.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₁₂ O ₂	[1]
Molecular Weight	116.16 g/mol	[1]
CAS Number	4984-85-4	[1]
Appearance	Colorless to pale yellow liquid	[2]
Boiling Point	167 °C at 760 mmHg	[3]
Flash Point	54 °C (129.2 °F)	[4]
Density	0.947 - 0.955 g/cm ³ at 25 °C	[3]
Solubility	Soluble in water and alcohol. [2][3]	
Refractive Index	1.423 - 1.428 at 20 °C	[3]
InChI Key	SKCYVGUCBRYGTE-UHFFFAOYSA-N	[1]
SMILES	CCC(C(=O)CC)O	[1]

Experimental Protocols

4-Hydroxyhexan-3-one is a key starting material in the synthesis of other valuable organic compounds. A prominent example is its use in the production of 4-hexen-3-one, a significant

flavoring agent. The following is a generalized protocol for the catalytic dehydration of **4-Hydroxyhexan-3-one**.

Objective: To synthesize 4-hexen-3-one via the catalytic dehydration of **4-Hydroxyhexan-3-one**.

Materials:

- **4-Hydroxyhexan-3-one** (reactant)
- Solid acid catalyst (e.g., heteropolyacid on alumina, $\text{WO}_3/\text{ZrO}_2\text{-SiO}_2$, or $\text{MoO}_3/\text{ZrO}_2\text{-SiO}_2$)[5]
[6]
- Inert gas (e.g., Nitrogen)
- Fixed-bed reactor system
- Condensation and collection apparatus
- Analytical equipment for product verification (e.g., GC-MS, NMR)

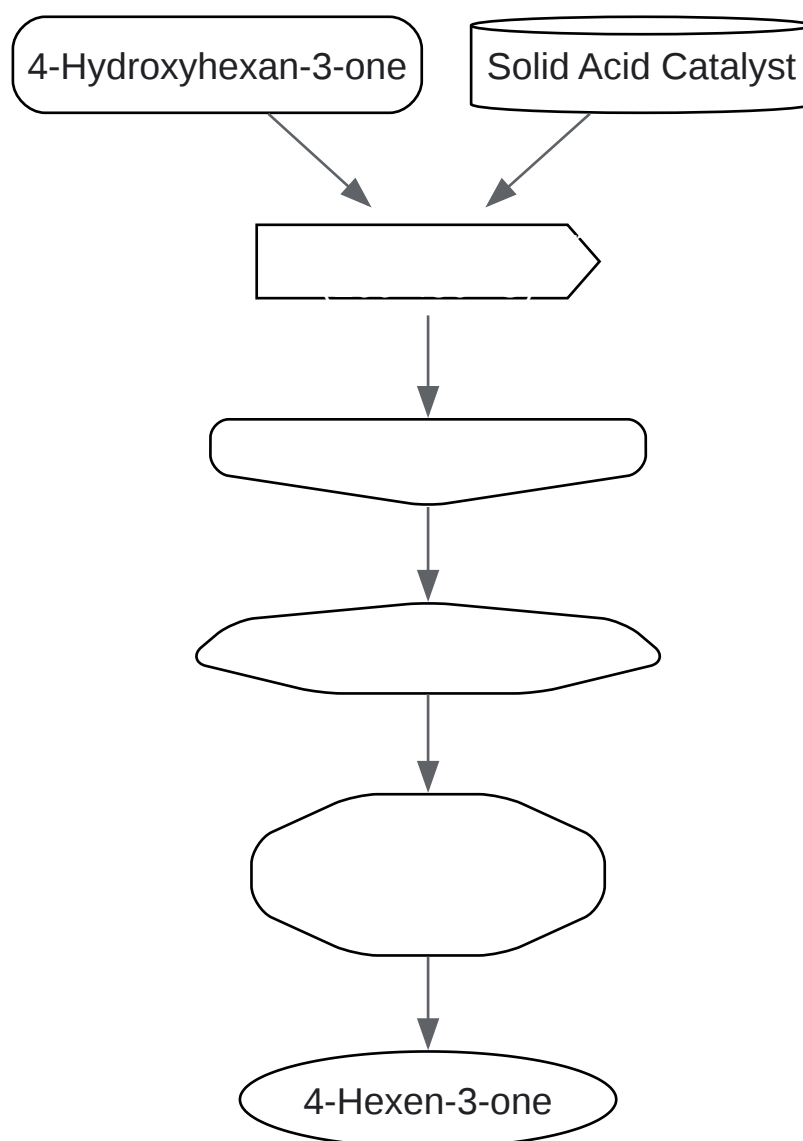
Procedure:

- **Catalyst Preparation:** The solid acid catalyst is prepared according to established literature procedures. This typically involves impregnating a support material (like alumina or zirconia-silica) with the active catalytic species, followed by drying and calcination at high temperatures to ensure stability and activity.[5][6]
- **Reactor Setup:** The fixed-bed reactor is packed with the prepared catalyst. The system is then purged with an inert gas to remove air and moisture.
- **Reaction:** **4-Hydroxyhexan-3-one** is vaporized and passed through the heated catalyst bed along with a carrier gas. The reaction temperature is maintained between 200-450 °C.[6]
- **Product Collection:** The gaseous effluent from the reactor, containing 4-hexen-3-one, water, and any unreacted starting material, is passed through a condenser. The condensed liquid is collected in a receiving flask.

- Purification: The organic layer is separated from the aqueous layer. Further purification of the crude product can be achieved by fractional distillation.
- Analysis: The identity and purity of the synthesized 4-hexen-3-one are confirmed using analytical techniques such as Gas Chromatography-Mass Spectrometry (GC-MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.

Visualized Workflow

The following diagram illustrates the general workflow for the synthesis of 4-hexen-3-one from **4-Hydroxyhexan-3-one**.



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Synthesis of 4-Hexen-3-one Workflow

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